

Application Note: Strategic Synthesis of 2-Methyl-6-Azaindole from Common Starting Materials

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Compound of Interest

Compound Name: 2-Methyl-1H-pyrrolo[2,3-c]pyridine

CAS No.: 65645-56-9

Cat. No.: B1313987

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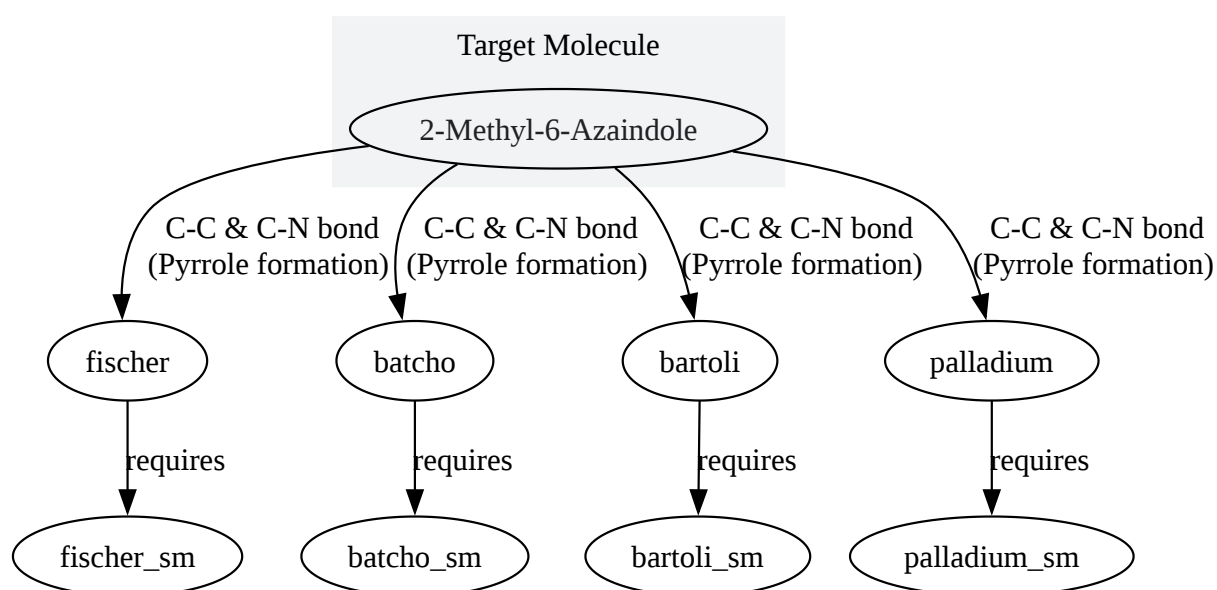
Introduction: The Significance of the 6-Azaindole Scaffold

The 6-azaindole (1H-pyrrolo[2,3-c]pyridine) core is a privileged heterocyclic scaffold in modern medicinal chemistry. As a bioisostere of the natural indole nucleus, it offers unique physicochemical properties, including improved aqueous solubility and the ability to act as a hydrogen bond acceptor via the pyridine nitrogen.^{[1][2]} These attributes make it a cornerstone in the design of novel therapeutics. Notably, the 6-azaindole system is integral to Fostemsavir, an FDA-approved HIV entry inhibitor, and YH4808, a promising drug candidate for reflux esophagitis.^[3] The 2-methyl substituted variant, 2-methyl-6-azaindole, is a key building block for accessing a wide range of biologically active molecules, demanding robust and scalable synthetic routes.

This guide provides an in-depth analysis of the primary synthetic strategies for preparing 2-methyl-6-azaindole, focusing on the selection of starting materials and the rationale behind various reaction protocols.

Retrosynthetic Analysis: Key Disconnection Approaches

The synthesis of the 2-methyl-6-azaindole core can be approached through several established strategies, each with distinct advantages concerning starting material availability, scalability, and functional group tolerance. The most prominent methods involve forming the pyrrole ring onto a pre-existing pyridine scaffold.



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Sources

- 1. [Exploring 6-Azaindole and 7-Azaindole Rings for Developing Cannabinoid Receptor 1 Allosteric Modulators - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. img01.pharmablock.com \[img01.pharmablock.com\]](#)
- [3. chemrxiv.org \[chemrxiv.org\]](#)
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